

2-Isopropylcyclohexanol chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Isopropylcyclohexanol

Cat. No.: B1266409

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of 2-Isopropylcyclohexanol

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-isopropylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development. This document consolidates key data, outlines detailed experimental protocols, and visualizes complex chemical processes to facilitate a deeper understanding of this compound.

Core Chemical and Physical Properties

2-Isopropylcyclohexanol, a substituted cyclohexanol, exists as cis and trans stereoisomers. Its properties are crucial for its application in various chemical syntheses.

General Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₈ O	[1][2][3][4][5][6]
Molecular Weight	142.24 g/mol	[1][4][7][8][9]
IUPAC Name	2-propan-2-ylcyclohexan-1-ol	[9]
CAS Number	96-07-1 (for the mixture of isomers)	[2][3][4][9]
Canonical SMILES	CC(C)C1CCCCC1O	[3][9]

Physical Properties

The physical properties can vary between the cis and trans isomers.

Property	Value	Isomer	Source(s)
Boiling Point	203.1 °C (at 760 mmHg)	Mixture	[2]
Density	0.914 g/cm ³	Mixture	[2]
Flash Point	80.8 °C	Mixture	[2]
Refractive Index	1.466	Mixture	[2]
Vapor Pressure	0.0684 mmHg (at 25 °C)	Mixture	[2]
logP oct/wat	2.194	trans	[10]
Water Solubility	log ₁₀ WS = -2.38 (mol/L)	trans	[10]

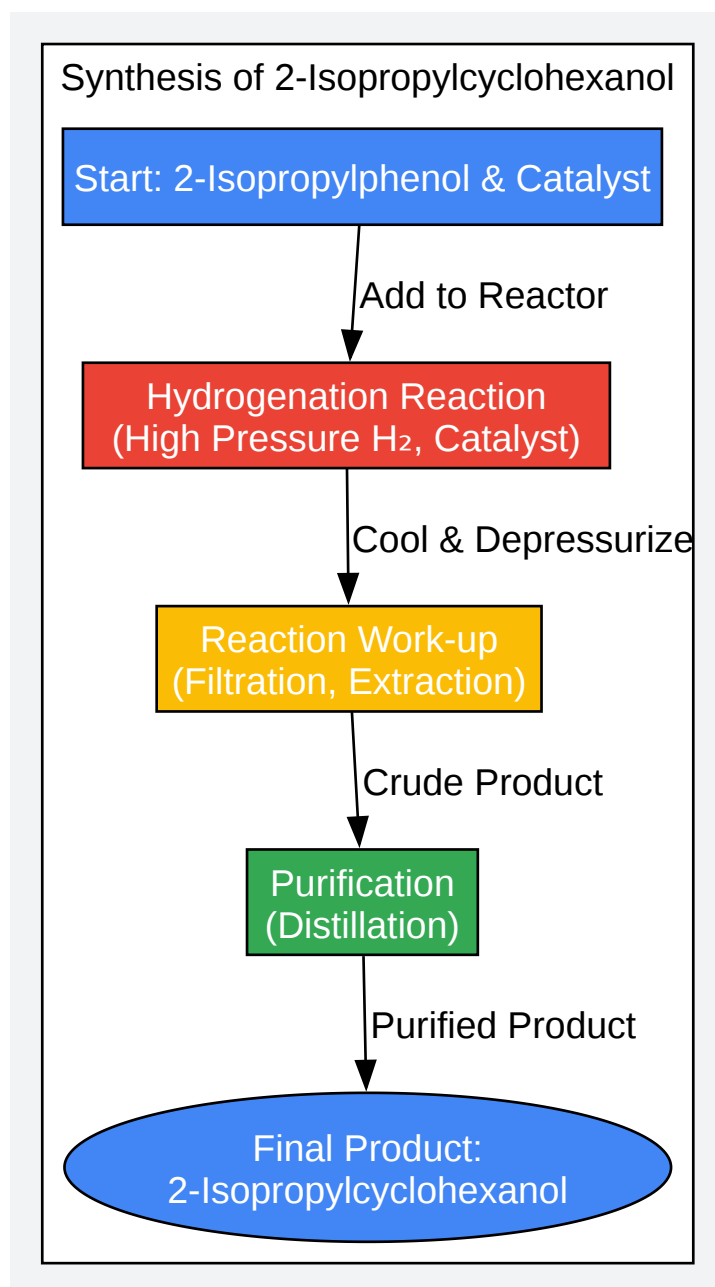
Spectral Data

Data Type	Value	Isomer	Source(s)
Kovats Retention Index	Standard non-polar: 1119	cis	[5][7]
Semi-standard non-polar: 1139	cis	[5][7]	
Non-polar: 1123	trans	[10]	

Synthesis and Experimental Protocols

The synthesis of **2-isopropylcyclohexanol** can be achieved through the hydrogenation of 2-isopropylphenol. This process involves the reduction of the aromatic ring to a cyclohexane ring.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-isopropylcyclohexanol**.

Experimental Protocol: Hydrogenation of 2-Isopropylphenol

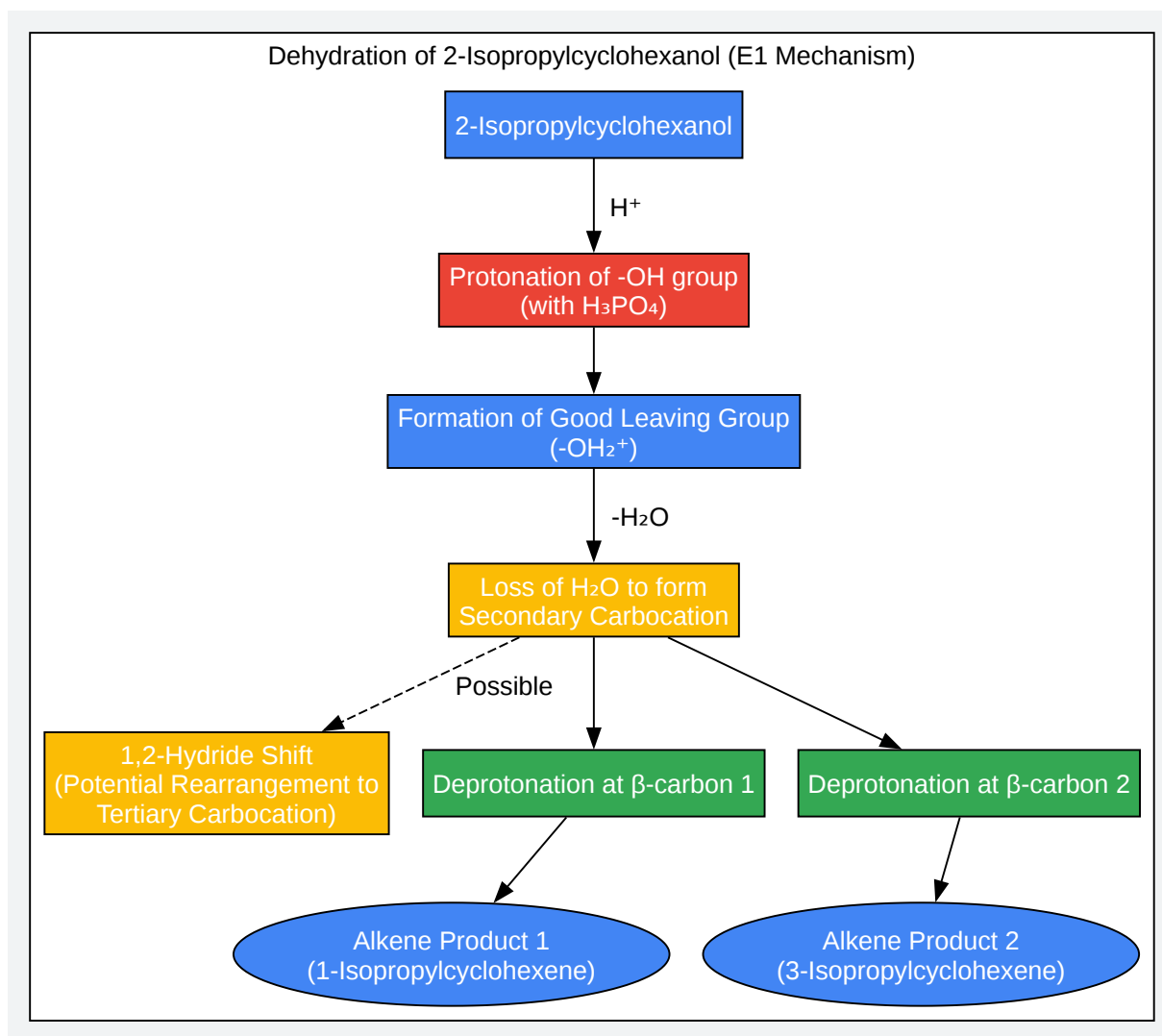
This protocol is based on general procedures for the hydrogenation of phenols.

- **Catalyst Preparation:** In a high-pressure reactor, add 2-isopropylphenol and a suitable catalyst (e.g., Rhodium on carbon, or Platinum oxide) suspended in a solvent like acetic acid.[\[11\]](#)
- **Hydrogenation:** Seal the reactor and purge with nitrogen, then fill with hydrogen gas to the desired pressure (e.g., 5 kg/cm²).[\[11\]](#)
- **Reaction:** Stir the mixture vigorously at a set temperature (e.g., room temperature or slightly elevated) until hydrogen uptake ceases. This can take several hours.[\[11\]](#)
- **Work-up:** Cool the reactor to room temperature and carefully vent the excess hydrogen.
- **Filtration:** Remove the catalyst by filtering the reaction mixture through a pad of Celite.
- **Extraction:** If necessary, neutralize the filtrate with a base (e.g., sodium bicarbonate solution) and extract the product into an organic solvent (e.g., diethyl ether).
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **2-isopropylcyclohexanol** by vacuum distillation to separate the cis and trans isomers and remove any impurities.

Key Chemical Reactions: Dehydration

Like other alcohols, **2-isopropylcyclohexanol** can undergo dehydration in the presence of a strong acid catalyst (e.g., phosphoric acid or sulfuric acid) to form a mixture of alkenes. This E1 reaction proceeds through a carbocation intermediate.[\[12\]](#)

Dehydration Reaction Pathway



[Click to download full resolution via product page](#)

Caption: E1 dehydration pathway of **2-isopropylcyclohexanol**.

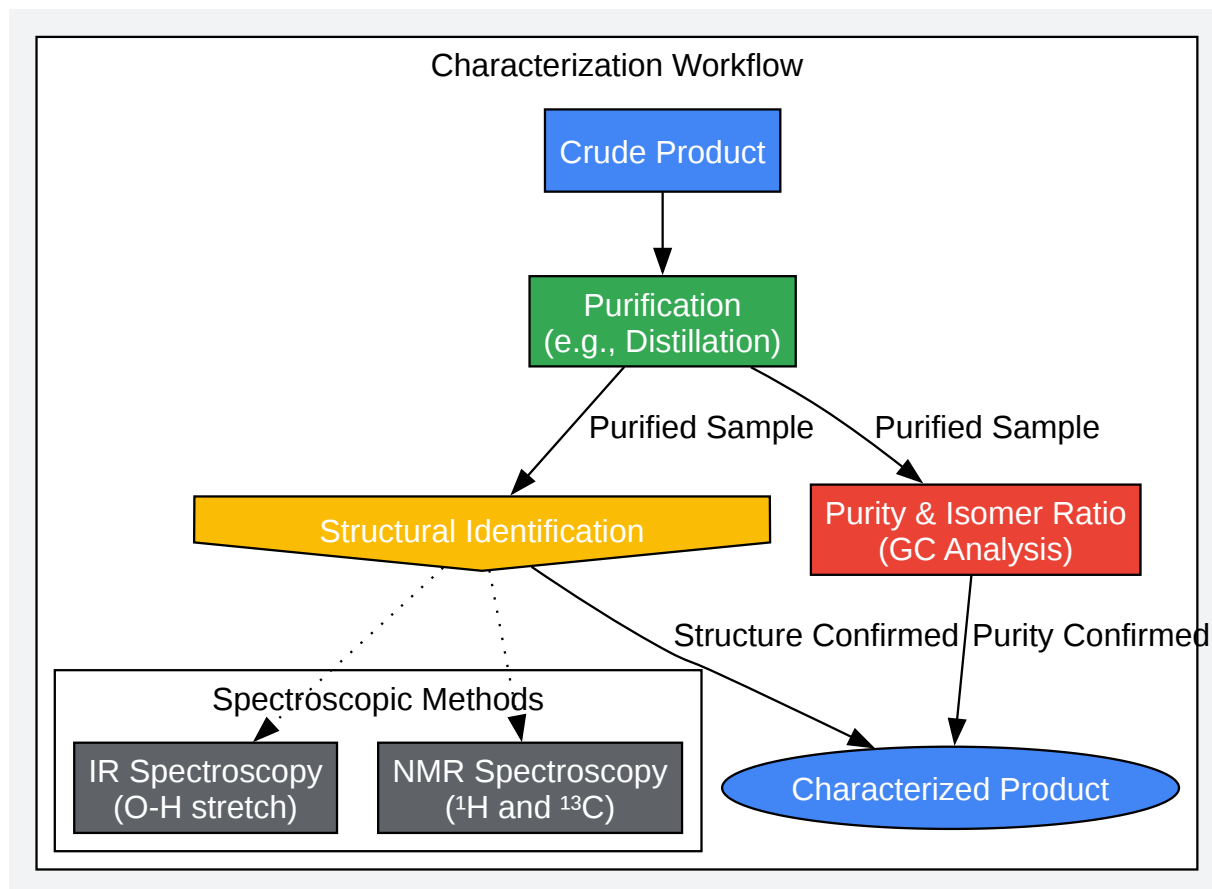
Experimental Protocol: Dehydration and Product Analysis

This protocol is adapted from the dehydration of 2-methylcyclohexanol.[\[12\]](#)[\[13\]](#)

- **Reaction Setup:** In a round-bottom flask, combine **2-isopropylcyclohexanol** with a catalytic amount of concentrated phosphoric acid and a boiling chip.[\[13\]](#)
- **Distillation:** Assemble a simple distillation apparatus. Heat the flask to distill the alkene products as they are formed. The distillate will be cloudy as it co-distills with water.[\[13\]](#)
- **Work-up:** Transfer the distillate to a separatory funnel. Wash with a saturated sodium bicarbonate solution to neutralize any remaining acid.[\[13\]](#)
- **Drying:** Separate the organic layer and dry it with an anhydrous salt like magnesium sulfate.[\[13\]](#)
- **Characterization:**
 - **Qualitative Tests:** Test for the presence of alkenes using a bromine solution (discoloration indicates a positive test) or a potassium permanganate solution (formation of a brown precipitate indicates a positive test).[\[12\]](#)
 - **GC Analysis:** Analyze the product mixture using gas chromatography (GC) to determine the relative amounts of the different alkene isomers formed.[\[13\]](#)

Product Characterization Workflow

Proper characterization is essential to confirm the identity and purity of the synthesized **2-isopropylcyclohexanol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of **2-isopropylcyclohexanol**.

Safety Information

While specific safety data for **2-isopropylcyclohexanol** is limited, data for similar alcohols like isopropanol and other cyclohexanols can be used as a guideline.

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[14][15] Avoid contact with skin and eyes.[14]
- **Fire Safety:** The compound is likely flammable. Keep away from heat, sparks, and open flames. Use non-sparking tools and take measures to prevent the buildup of electrostatic

charge.[15][16]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[14][15]
- First Aid:
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.[14]
 - Skin Contact: Immediately wash off with soap and plenty of water.[14]
 - Eye Contact: Rinse cautiously with water for several minutes.[14][16]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[14]

This guide serves as a foundational resource for professionals working with **2-isopropylcyclohexanol**. For specific applications, further experimental validation is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. cis-2-Isopropylcyclohexanol (CAS 10488-25-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
2. 96-07-1 2-isopropylcyclohexanol 2-isopropylcyclohexanol - CAS Database [chemnet.com]
3. Page loading... [wap.guidechem.com]
4. Cyclohexanol, 2-(1-methylethyl)- [webbook.nist.gov]
5. cis-2-Isopropylcyclohexanol [webbook.nist.gov]
6. trans-2-Isopropylcyclohexanol [webbook.nist.gov]
7. cis-2-Isopropylcyclohexanol | C₉H₁₈O | CID 6993454 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. (+/-)-cis-2-Isopropyl-cyclohexanol | CAS#:10488-25-2 | Chemsrsc [chemsrc.com]
- 9. 2-Isopropylcyclohexan-1-ol | C₉H₁₈O | CID 95331 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. trans-2-Isopropylcyclohexanol - Chemical & Physical Properties by Cheméo [chemeo.com]
- 11. prepchem.com [prepchem.com]
- 12. m.youtube.com [m.youtube.com]
- 13. m.youtube.com [m.youtube.com]
- 14. chemicalbook.com [chemicalbook.com]
- 15. shop.biosolve-chemicals.eu [shop.biosolve-chemicals.eu]
- 16. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2-Isopropylcyclohexanol chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266409#2-isopropylcyclohexanol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com